

Fundamentals of Calcium Adipate Crystals

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Compound Focus: Calcium adipate

CAS No.: 7486-40-0

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The table below summarizes key characteristics of **calcium adipate** crystals identified in the research, which are fundamental to understanding their crystallization behavior [1].

Property	Description
Chemical Formula	$\text{Ca}(\text{C}_6\text{H}_8\text{O}_4)\cdot\text{H}_2\text{O}$
Crystal System	Triclinic
Space Group	P-1(2)
Thermal Stability	Stable up to 103 °C
Common Growth Method	Single gel diffusion technique

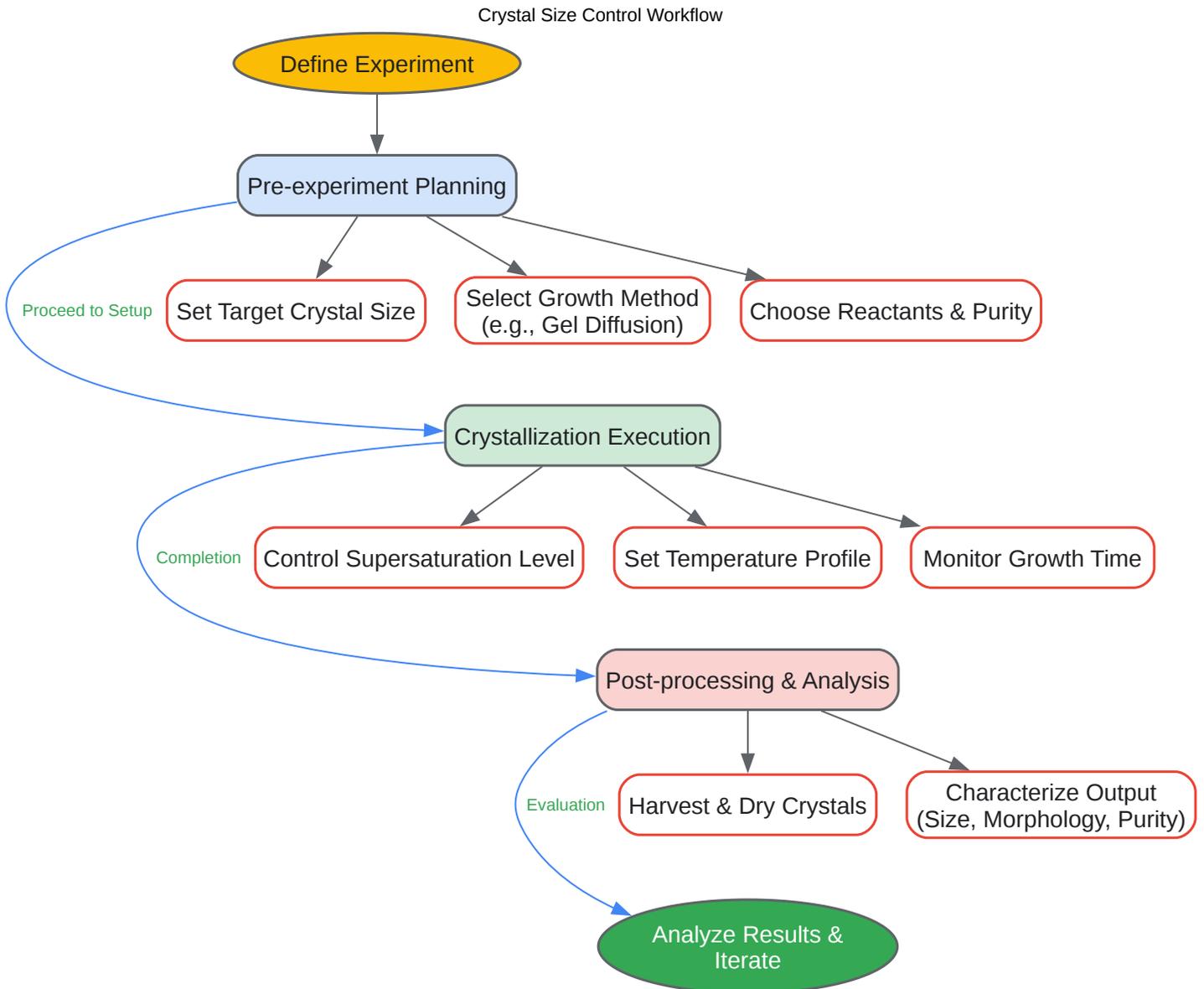
Potential Levers for Crystal Size Control

Based on general crystallization principles and the specific data available, here are key factors you can investigate to control crystal size:

- Supersaturation Control:** This is a critical parameter in crystallization. The study of adipic acid (a related compound) shows that crystal morphology and the faces that develop can change with different levels of supersaturation [2]. Lower supersaturation typically promotes the growth of fewer, larger, and more perfect crystals.

- **Growth Technique:** The literature confirms that **calcium adipate** monohydrate single crystals can be successfully grown using the **single gel diffusion technique**, with silica gel as a growth medium [1]. Optimizing the gel density, pH, and reactant concentrations in this method is a direct approach to influence crystal size and quality.
- **Temperature Regulation:** The thermal stability of the crystal is known [1]. Operating the crystallization process at different temperatures, especially just below the stability limit, can significantly impact nucleation and growth rates, which are key to determining final crystal size.
- **Purity of Reactants:** The starting materials' purity is essential. One study on adipic acid purification highlighted that crystal quality is "extremely purity dependent," and they purified their material to 99.9% before crystallization [2]. Impurities can dramatically affect crystal habit and size.

To help visualize the relationship between these factors and the final crystal outcome, the following diagram outlines a general experimental workflow.



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References

1. Thermal degradation and spectroscopic studies of single- ... [[link.springer.com](#)]
2. Theoretical morphology of adipic acid crystals [[sciencedirect.com](#)]

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